

Spontaneous Fission of Americium-243: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Americium-243

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This technical guide provides a comprehensive overview of the spontaneous fission characteristics of **Americium-243** (^{243}Am), a long-lived actinide of significant interest in nuclear science and technology. Due to its presence in spent nuclear fuel, a thorough understanding of its decay properties, including the rare process of spontaneous fission, is crucial for applications ranging from nuclear waste management to the production of exotic nuclei.

Nuclear Properties and Decay Characteristics

Americium-243 is an alpha-emitting isotope with a very long half-life, making its experimental study challenging. While alpha decay is the predominant decay mode, spontaneous fission occurs as a minor branch.

Half-Life and Decay Modes

Americium-243 primarily decays via the emission of an alpha particle to Neptunium-239 (^{239}Np).^[1] A small fraction of ^{243}Am nuclei undergoes spontaneous fission. The total half-life of ^{243}Am has been measured by various laboratories, with a generally accepted value around 7353 years.^[2] The spontaneous fission branching ratio is on the order of 10^{-9} %, indicating that this is a very rare decay process.

The key decay data for **Americium-243** is summarized in the table below.

Parameter	Value	Reference
**Total Half-Life ($T_{1/2}$) **	7353 ± 10 years	[2]
Decay Mode	Alpha (α)	[1]
Spontaneous Fission (SF)	[1]	
Alpha Decay Energy	5.4391 MeV	[2]
Spontaneous Fission Branching Ratio	$3.7 \times 10^{-9} \%$	[3]
Calculated Spontaneous Fission Half-Life ($T_{1/2}$, SF)	$\sim 2.0 \times 10^{14}$ years	Calculated

Note: The spontaneous fission half-life is calculated from the total half-life and the spontaneous fission branching ratio.

Spontaneous Fission Characteristics

Detailed experimental data on the spontaneous fission characteristics of **Americium-243** are scarce in publicly available literature. Much of the available information for fission of ^{243}Am pertains to neutron-induced fission. For spontaneous fission, many parameters are inferred from theoretical models and systematic trends observed in other actinides.

Neutron Emission

The average number of prompt neutrons emitted per spontaneous fission ($\bar{\nu}$) is a key parameter. While specific experimental values for the spontaneous fission of ^{243}Am are not readily found, theoretical models and systematics for actinides suggest a value in the range of 2.5 to 3.5. The prompt neutron energy spectrum is expected to follow a Maxwellian or Watt distribution, with an average energy of approximately 2 MeV.[4][5]

Fission Fragment Mass Distribution

The mass distribution of fission fragments from the spontaneous fission of actinides is typically asymmetric, with a higher probability of producing a lighter and a heavier fragment.[6] For ^{243}Am , it is expected that the heavy fragment peak would be centered around a mass number

(A) of 140, a common feature in actinide fission.[7] The light fragment peak would correspondingly be centered around $A \approx 103$ (since $A_{\text{light}} + A_{\text{heavy}} = 243 - \bar{\nu}$).

Kinetic Energy Release

The total kinetic energy (TKE) released during spontaneous fission is primarily due to the Coulomb repulsion between the two fragments. For actinides in this mass region, the average TKE is typically around 170-180 MeV.[7][8] The TKE is known to be dependent on the mass split of the fission fragments.

The table below summarizes the expected, though not experimentally confirmed for spontaneous fission, characteristics.

Parameter	Expected Value/Characteristic
Average Prompt Neutron Multiplicity ($\bar{\nu}$)	~2.5 - 3.5 (theoretical estimate)
Prompt Neutron Spectrum	Maxwellian/Watt distribution, ~2 MeV average energy
Fission Fragment Mass Distribution	Asymmetric, with peaks around $A \approx 103$ and $A \approx 140$
Average Total Kinetic Energy (TKE)	~170 - 180 MeV (estimated)

Experimental Protocols

The measurement of spontaneous fission characteristics, particularly for an isotope with such a long partial half-life as ^{243}Am , requires highly sensitive detection systems and long measurement times to acquire sufficient statistics.

Measurement of Spontaneous Fission Half-Life

The spontaneous fission half-life is typically determined by measuring the number of fission events over a known period from a sample of a known number of ^{243}Am atoms.

Methodology:

- **Sample Preparation:** A thin, uniform layer of high-purity ^{243}Am is prepared on a backing material. The total number of ^{243}Am atoms in the sample is determined accurately, for instance, by alpha spectrometry or mass spectrometry.
- **Fission Fragment Detection:** The sample is placed in a detector system capable of registering the heavy, highly ionizing fission fragments while discriminating against the much more frequent alpha particles. Solid-State Nuclear Track Detectors (SSNTDs) or ionization chambers are commonly used.[9]
- **Data Acquisition:** The detector records the number of fission events over an extended period.
- **Calculation:** The spontaneous fission decay constant (λ_{SF}) is calculated from the number of decays, the number of atoms, and the measurement time. The half-life is then determined using the relation $T_{1/2, \text{SF}} = \ln(2)/\lambda_{\text{SF}}$.

Measurement of Fission Fragment Mass and Energy Distributions

The double-energy (2E) method is a common technique for simultaneously measuring the kinetic energies of the two fission fragments, from which their masses can be deduced.

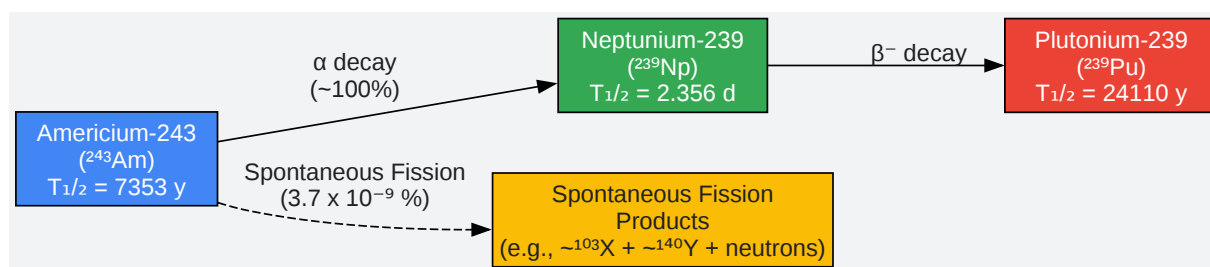
Methodology:

- **Detector Setup:** A thin source of ^{243}Am is placed between two semiconductor detectors (e.g., silicon detectors) or in a twin Frisch-gridded ionization chamber. This setup allows for the coincident detection of both fission fragments.
- **Energy Measurement:** When a spontaneous fission event occurs, the two fragments travel in opposite directions and are detected by the opposing detectors. The detectors measure the kinetic energy of each fragment.
- **Mass Calculation:** By applying the principles of conservation of mass and momentum, the pre-neutron emission masses of the fragments (M_1 and M_2) can be calculated from their kinetic energies (E_1 and E_2):
 - $M_1V_1 = M_2V_2$ (conservation of momentum)

- $M_1E_2 = M_2E_1$
- $M_1 + M_2 = A$ (mass number of the fissioning nucleus)
- Data Analysis: The data from many fission events are collected to build up the mass and kinetic energy distributions. Corrections for energy loss in the source and detector dead layers, as well as for prompt neutron emission (the 2E method measures post-neutron energies), are applied to obtain the final distributions.

Visualizations

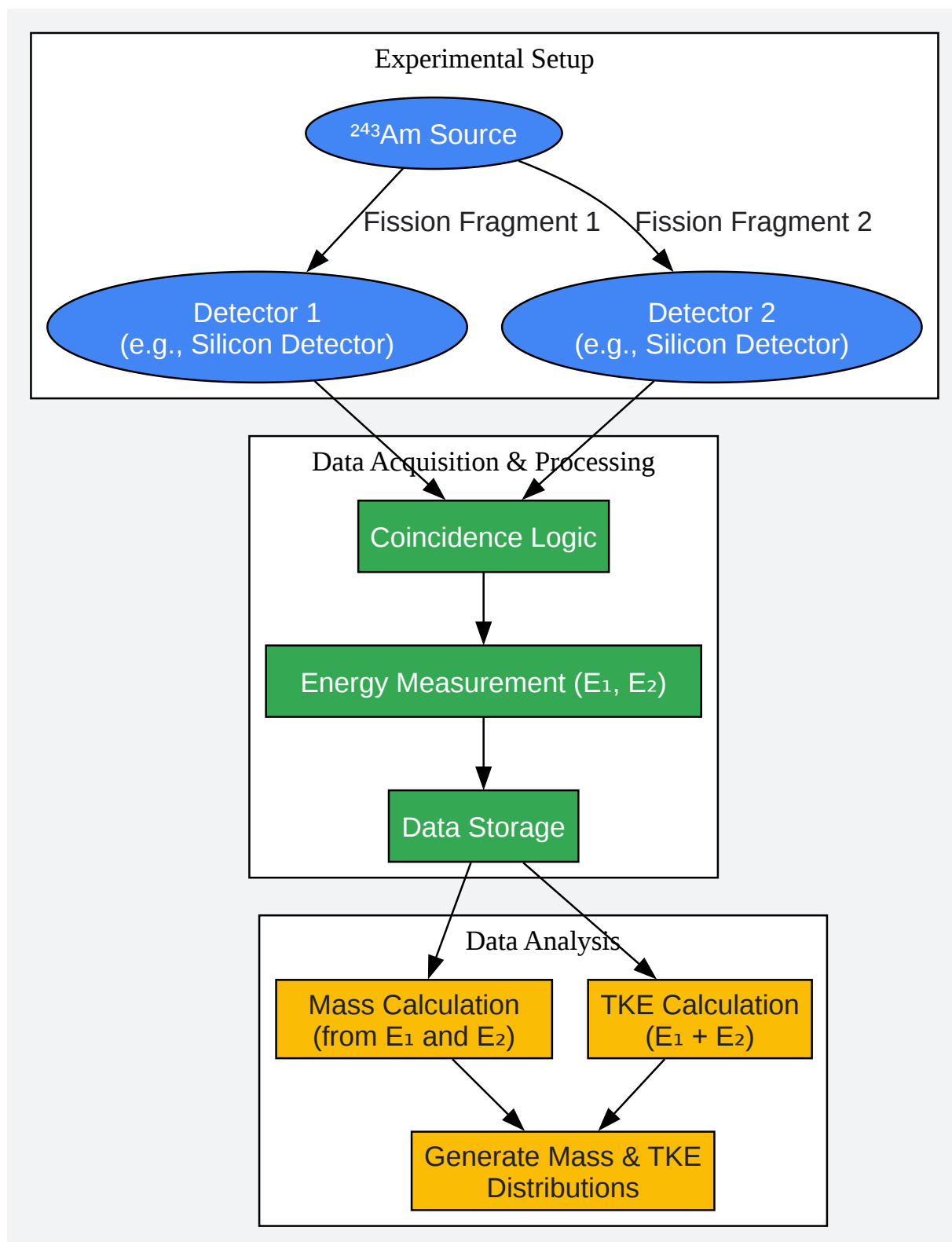
Decay Scheme of Americium-243



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Caption: Decay pathways of **Americium-243**.

Experimental Workflow for Fission Fragment Analysis



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Caption: Workflow for the double-energy (2E) method.

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- To cite this document: BenchChem. [Spontaneous Fission of Americium-243: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1218457#spontaneous-fission-characteristics-of-americium-243\]](https://www.benchchem.com/product/b1218457#spontaneous-fission-characteristics-of-americium-243)

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